

physical and chemical characteristics of 4,6-Dichloro-N-methylnicotinamide-d3

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Compound of Interest

Compound Name: 4,6-Dichloro-N-methylnicotinamide-d3

Cat. No.: B15599109

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In-Depth Technical Guide: 4,6-Dichloro-N-methylnicotinamide-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **4,6-Dichloro-N-methylnicotinamide-d3**, a deuterated analog of 4,6-Dichloro-N-methylnicotinamide. This document is intended to serve as a core resource for researchers and professionals in drug development and related scientific fields.

Chemical and Physical Characteristics

4,6-Dichloro-N-methylnicotinamide-d3 is a stable, isotopically labeled compound. The replacement of hydrogen with deuterium in the N-methyl group can be a valuable tool in metabolic studies, allowing for the tracking of the compound and its metabolites without significantly altering its chemical properties.^[1]

Table 1: Core Chemical and Physical Data

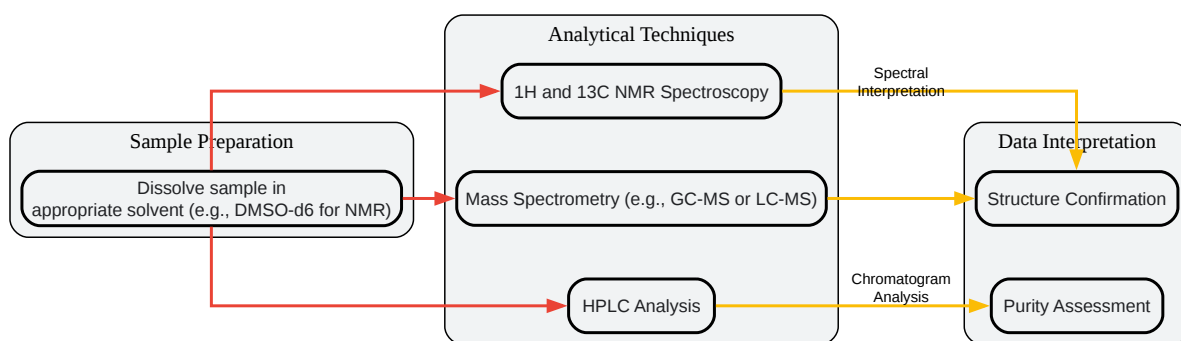
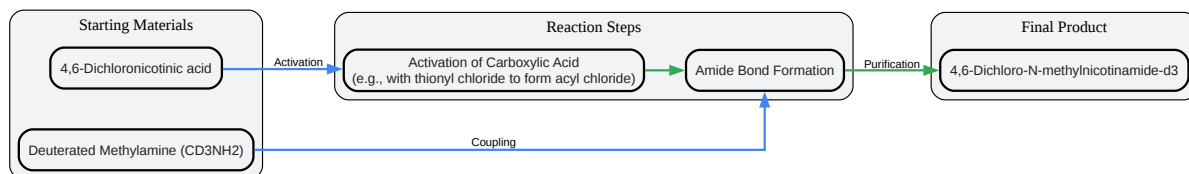
Property	Value	Source
Chemical Name	4,6-dichloro-N-(methyl-d3)nicotinamide	[2]
CAS Number	1609531-34-1	[3][4]
Molecular Formula	C ₇ H ₃ D ₃ Cl ₂ N ₂ O	[2][3][4]
Molecular Weight	208.06 g/mol	[2][3][4]
Purity	≥98%	[2]
Appearance	Solid (Typical at room temperature)	[4]
Melting Point	Not available for deuterated compound. 153-155 °C for non-deuterated analog (4,6-Dichloronicotinamide).	
Boiling Point	Not available for deuterated compound. Predicted: 302.9±42.0 °C for non-deuterated analog.	
Solubility	Soluble in DMSO.[4] General formulations for poorly water-soluble compounds suggest potential solubility in PEG400, and mixtures of Tween 80 and Carboxymethyl cellulose.[4]	

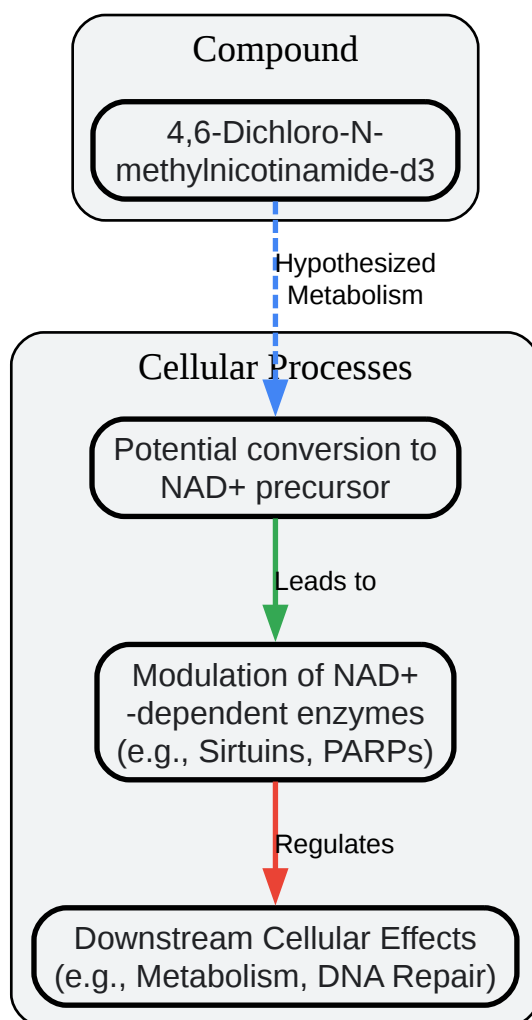
Synthesis and Manufacturing

While a specific, detailed synthesis protocol for **4,6-Dichloro-N-methylnicotinamide-d3** is not readily available in the public domain, a general understanding of its synthesis can be inferred from standard organic chemistry principles and related literature on deuterated nicotinamide derivatives.

The synthesis would likely involve the reaction of a deuterated methylamine (CD_3NH_2) with a 4,6-dichloronicotinoyl derivative. A plausible synthetic pathway is outlined below.

Logical Synthesis Workflow





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References

- 1. dovepress.com [dovepress.com]
- 2. appretech.com [appretech.com]
- 3. file.medchemexpress.eu [file.medchemexpress.eu]

- 4, 4,6-Dichloro-N-methylnicotinamide-d3 | Isotope-Labeled Compounds | 1609531-34-1 | Invivochem [invivochem.com]
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